

comparing ticarcillin and cefotaxime for plant tissue culture applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ticarcillin sodium*

Cat. No.: *B1683155*

[Get Quote](#)

A Comparative Guide to Ticarcillin and Cefotaxime in Plant Tissue Culture

For researchers, scientists, and professionals in drug development, selecting the appropriate antibiotic to control bacterial contamination is a critical step in successful plant tissue culture. Ticarcillin and cefotaxime are two of the most commonly used β -lactam antibiotics for eliminating *Agrobacterium tumefaciens* following genetic transformation and for controlling other bacterial contaminants. This guide provides an objective comparison of their performance, supported by experimental data, to aid in making an informed decision for your specific research needs.

Performance Overview: Ticarcillin vs. Cefotaxime

Both ticarcillin, often used in combination with clavulanic acid as Timentin, and cefotaxime are effective in controlling bacterial growth in plant tissue culture.^{[1][2]} However, their efficacy, phytotoxicity, and impact on plant regeneration can vary significantly depending on the plant species, the concentration used, and the specific experimental conditions.

Ticarcillin, a carboxypenicillin, is a broad-spectrum antibiotic effective against many Gram-negative and some Gram-positive bacteria.^[3] In plant tissue culture, it is frequently used as part of the formulation Timentin, which includes the β -lactamase inhibitor clavulanic acid.^[3] This combination enhances its effectiveness against β -lactamase-producing bacteria.

Cefotaxime, a third-generation cephalosporin, also possesses a broad spectrum of activity against Gram-negative bacteria and is noted for its stability and low toxicity to many plant species.^{[4][5]} It is widely used to eliminate *Agrobacterium* after co-cultivation and to prevent or treat endogenous bacterial contamination.^{[6][7]}

Quantitative Data Summary

The following tables summarize quantitative data from various studies, comparing the effects of ticarcillin and cefotaxime on *Agrobacterium* suppression, plant regeneration, and callus growth.

Table 1: Efficacy in *Agrobacterium tumefaciens* Suppression

Antibiotic	Concentration (mg/L)	Plant Species	Efficacy	Reference
Ticarcillin (as Timentin)	150 - 500	Various	Effective suppression	[1][2]
Ticarcillin/Clavulanate	150	Tomato	Very effective, more so than cefotaxime	[8]
Ticarcillin/Clavulanate	300	Plum	Effective in reducing regenerated shoots without affecting transformation rate	[9]
Cefotaxime	250 - 500	Various	Effective suppression	[1][10]
Cefotaxime	500	Apple	Effective in eliminating Agrobacterium overgrowth	[11]
Cefotaxime	300	Bread Wheat	Less effective, with up to 50% colony formation after two weeks	[12]
Cefotaxime & Carbenicillin	300 each	General	Works well in combination	[2]
Ticarcillin, Cefotaxime & Carbenicillin	50 each	Durum Wheat	Effective for control of Agrobacterium	[13]

Table 2: Effects on Plant Regeneration and Callus Growth

Antibiotic	Concentration (mg/L)	Plant Species	Effect	Reference
Ticarcillin (as Timentin)	300	Cacao	Reduced production of somatic embryos	[1]
Ticarcillin/Clavulanate	150	Tomato	Significantly promotes callus formation and shoot regeneration	[8]
Cefotaxime	400 - 500	Carrot	Stimulatory effect on plant production	[1]
Cefotaxime	150	Maize	Highest increase in the number of regenerated plants	[14]
Cefotaxime	400 - 500	Banana	Maximum shoot multiplication and elongation	[6]
Cefotaxime	500	Sugarcane	Maximum somatic embryogenesis and highest frequency of shoot regeneration	[15]
Cefotaxime	100 - 200	Apple	Enhanced regeneration rate comparable to control	[11]
Cefotaxime	>200	Apple	Gradually reduced the	[11]

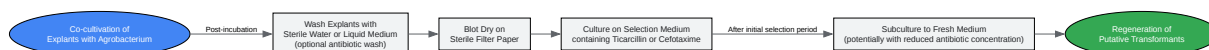
				frequency of regeneration
Cefotaxime	200	Tomato	Reduced callus regeneration	[16]
Cefotaxime with Kanamycin	Various	Tomato	Strong negative effect on callus growth and shoot regeneration	[8]
Ticarcillin, Cefotaxime & Carbenicillin	50 each	Durum Wheat	Higher relative callus weight gain and percentage plant regeneration than individual antibiotics at higher concentrations	[13]

Experimental Protocols

Below are generalized methodologies for the application of ticarcillin and cefotaxime in plant tissue culture, primarily for the elimination of *Agrobacterium* following transformation.

Protocol 1: *Agrobacterium* Elimination from Explants

This protocol outlines the steps for removing *Agrobacterium* from plant tissues after co-cultivation.



[Click to download full resolution via product page](#)

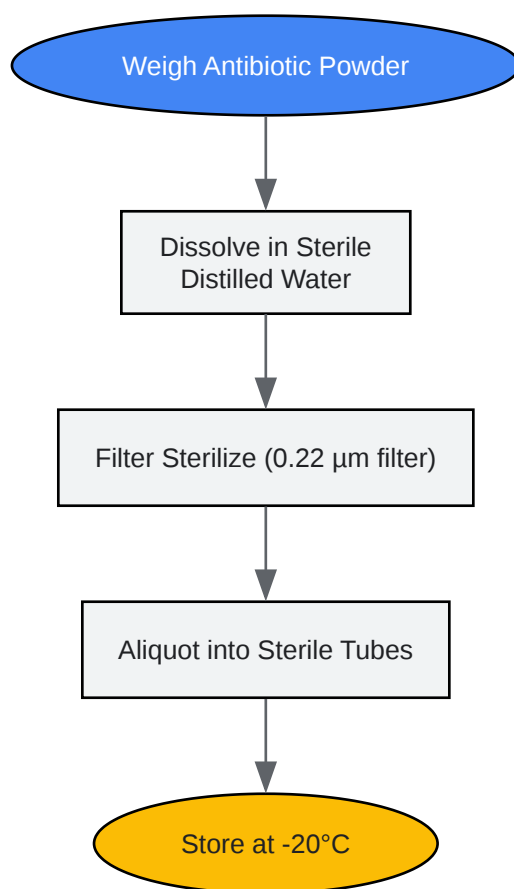
Fig. 1: General workflow for *Agrobacterium* elimination.

Methodology:

- Co-cultivation: After co-cultivating the plant explants with an Agrobacterium suspension, proceed to the washing step. The duration of co-cultivation is species-dependent.
- Washing: Wash the explants thoroughly to remove excess bacteria. This can be done with sterile distilled water or a liquid culture medium.[\[2\]](#) Some protocols recommend including the antibiotic in the wash solution (e.g., 500 mg/L cefotaxime).[\[2\]](#)
- Drying: Gently blot the washed explants on sterile filter paper to remove excess moisture before placing them on the culture medium.[\[2\]](#)
- Culture on Selection Medium: Transfer the explants to a solid plant tissue culture medium supplemented with the appropriate selective agent (if applicable) and the antibiotic for bacterial suppression.
 - Ticarcillin (as Timentin): Commonly used at concentrations ranging from 150 to 500 mg/L.[\[1\]](#)[\[2\]](#)
 - Cefotaxime: Typically used at concentrations between 250 and 500 mg/L.[\[1\]](#)[\[10\]](#)
- Subculture: Regularly transfer the explants to fresh medium, usually every 1-2 weeks. This helps to control any residual bacterial growth. The antibiotic concentration may be gradually reduced in subsequent subcultures once the risk of contamination is low.[\[2\]](#)[\[11\]](#)
- Regeneration: Continue to culture the explants under conditions that promote regeneration of shoots or somatic embryos.

Protocol 2: Preparation of Antibiotic Stock Solutions

Proper preparation and storage of antibiotic stock solutions are crucial for maintaining their efficacy.



[Click to download full resolution via product page](#)

Fig. 2: Workflow for preparing antibiotic stock solutions.

Methodology:

- Weighing: Accurately weigh the required amount of antibiotic powder in a sterile environment (e.g., a laminar flow hood).
- Dissolving: Dissolve the powder in sterile, deionized water to the desired stock concentration (e.g., 100 mg/mL).
- Filter Sterilization: Sterilize the antibiotic solution by passing it through a 0.22 μm syringe filter into a sterile container. Antibiotics are heat-labile and should not be autoclaved.
- Aliquoting: Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes contamination and degradation from repeated freeze-thaw cycles.

- Storage: Store the aliquots at -20°C. Aqueous solutions of cefotaxime are stable for extended periods when frozen.[5]

Discussion and Recommendations

The choice between ticarcillin and cefotaxime is not always straightforward and should be empirically determined for each plant system.

- Efficacy against Agrobacterium: Both antibiotics are generally effective. However, some studies suggest that ticarcillin/clavulanate (Timentin) can be more potent than cefotaxime in certain cases.[8] The combination of multiple antibiotics at lower concentrations can also be a successful strategy to enhance bacterial elimination while minimizing phytotoxicity.[13]
- Phytotoxicity and Regeneration: Cefotaxime is often reported to have low phytotoxicity and can even have a stimulatory or hormone-like effect on regeneration in some species, such as carrot, maize, banana, and sugarcane.[1][6][14][15] Conversely, ticarcillin has been shown to be less toxic than cefotaxime in some instances and can promote callus formation and shoot regeneration, for example, in tomato.[8] High concentrations of either antibiotic can be detrimental to plant tissue growth and development.[1][11] It is also important to note that the combination of cefotaxime with certain selective agents, like kanamycin, can have a synergistic negative effect on regeneration.[8]
- Stability and Cost: Ticarcillin/clavulanate is reported to be light-stable and resistant to inactivation by β -lactamase.[8] Cost-effectiveness can also be a factor, with some reports indicating that ticarcillin/clavulanate is more economical than cefotaxime.[8]

In conclusion, both ticarcillin and cefotaxime are valuable tools in plant tissue culture. An initial pilot experiment to test a range of concentrations of both antibiotics on the specific plant species and cultivar is highly recommended to determine the optimal balance between effective bacterial control and minimal negative impact on plant regeneration. For difficult-to-transform species or when contamination persists, a combination of antibiotics may provide a more robust solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effect of β -lactam antibiotics on plant regeneration in carrot protoplast cultures - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. yeasenbio.com [yeasenbio.com]
- 4. toku-e.com [toku-e.com]
- 5. phytotechlab.com [phytotechlab.com]
- 6. horticultureresearch.net [horticultureresearch.net]
- 7. phytojournal.com [phytojournal.com]
- 8. Effect of ticarcillin/potassium clavulanate on callus growth and shoot regeneration in Agrobacterium-mediated transformation of tomato (*Lycopersicon esculentum* Mill.) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Early antibiotic selection and efficient rooting and acclimatization improve the production of transgenic plum plants (*Prunus domestica* L.) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. dialnet.unirioja.es [dialnet.unirioja.es]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Impact of cefotaxime on somatic embryogenesis and shoot regeneration in sugarcane - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [comparing ticarcillin and cefotaxime for plant tissue culture applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683155#comparing-ticarcillin-and-cefotaxime-for-plant-tissue-culture-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com